A Technical Guide to the Decay Properties of Rubidium-87

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Compound of Interest	
Compound Name:	Rubidium-87
Cat. No.:	B1240521

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Executive Summary

Rubidium-87 (^{87}Rb) is a primordial radionuclide of significant interest, primarily due to its application in geochronology through the Rubidium-Strontium (Rb-Sr) dating method.[1] This document provides a comprehensive overview of the fundamental decay properties of ^{87}Rb, details the experimental methodologies used to determine these characteristics, and presents the information in a format accessible to a technical audience. The long half-life and low decay energy of ^{87}Rb present unique challenges in its measurement, leading to a history of varied results and ongoing refinement of its decay constant.[2]

Fundamental Decay Properties

Rubidium-87 undergoes a single-step beta decay (β^-) process, transforming into the stable isotope Strontium-87 (^{87}Sr).[2][3] In this process, a neutron within the ^{87}Rb nucleus is converted into a proton, emitting an electron (beta particle) and an electron antineutrino.[2] The decay is characterized by a very long half-life, making it suitable for dating geological samples that are billions of years old.[4]

The decay equation is as follows: $^{87}_{37}\text{Rb} \rightarrow\ ^{87}_{38}\text{Sr} + e^- + \bar{\nu}_e$

Quantitative Decay Data

The key quantitative properties of **Rubidium-87** decay are summarized in the table below. It is important to note that the precise value of the half-life and decay constant has been a subject of study and refinement over decades, with different experimental approaches yielding slightly different results.[2]

Property	Value	Notes
Half-Life (T½)	4.97(3) x 10^{10} years	A consensus value; other values like 48.8 x 10^9 years are also commonly cited.[5][6]
Decay Constant (λ)	1.42 x 10^{-11} yr^{-1}	Adopted by international convention, corresponding to a half-life of 48.8 Byr.[2]
1.393 ± 0.004 × 10^{-11} yr^{-1}	Determined by comparison with U-Pb dating, corresponding to a half-life of 49.76 Byr.[7]	
Decay Mode	Beta Minus (β⁻)	100% probability.[5]
Daughter Nuclide	Strontium-87 (^{87}Sr)	Stable isotope.[8]
Decay Energy (Q-value)	0.283 MeV (283 keV)	This total energy is shared between the beta particle and the antineutrino.[9]
Spin and Parity (Jπ)	3/2-	Nuclear angular momentum and parity.[5]
Natural Abundance	~27.83%	Natural rubidium consists of two isotopes: stable ^{85}Rb and radioactive ^{87}Rb.[6]

Visualized Decay Scheme and Workflows
Rubidium-87 Decay Scheme

The beta decay of ^{87}Rb is a direct, single-step process to the ground state of ^{87}Sr.[2]
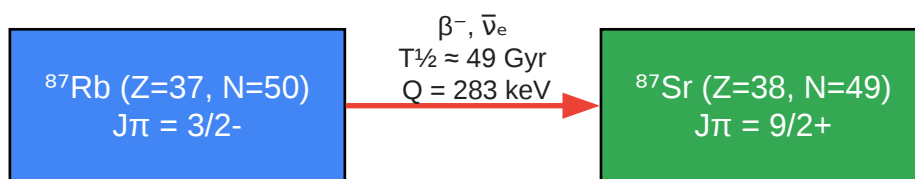
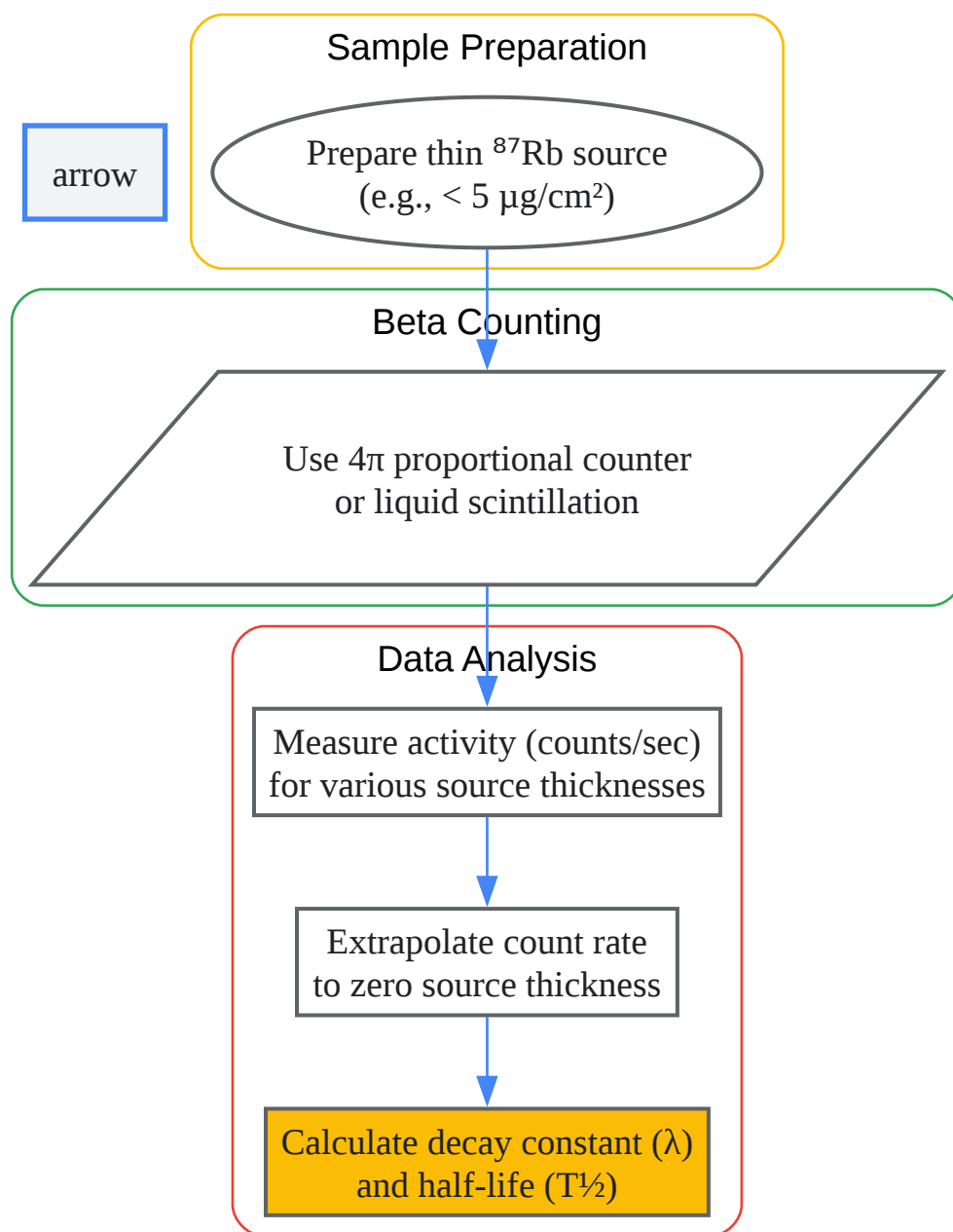Diagram of the ^{87}Rb beta decay process.

Experimental Methodologies

The determination of the ^{87}Rb half-life has historically been approached via three primary methods: direct counting of emitted beta particles, in-growth experiments measuring the accumulation of the daughter product ^{87}Sr, and geological comparisons against other radiometric systems.[2]

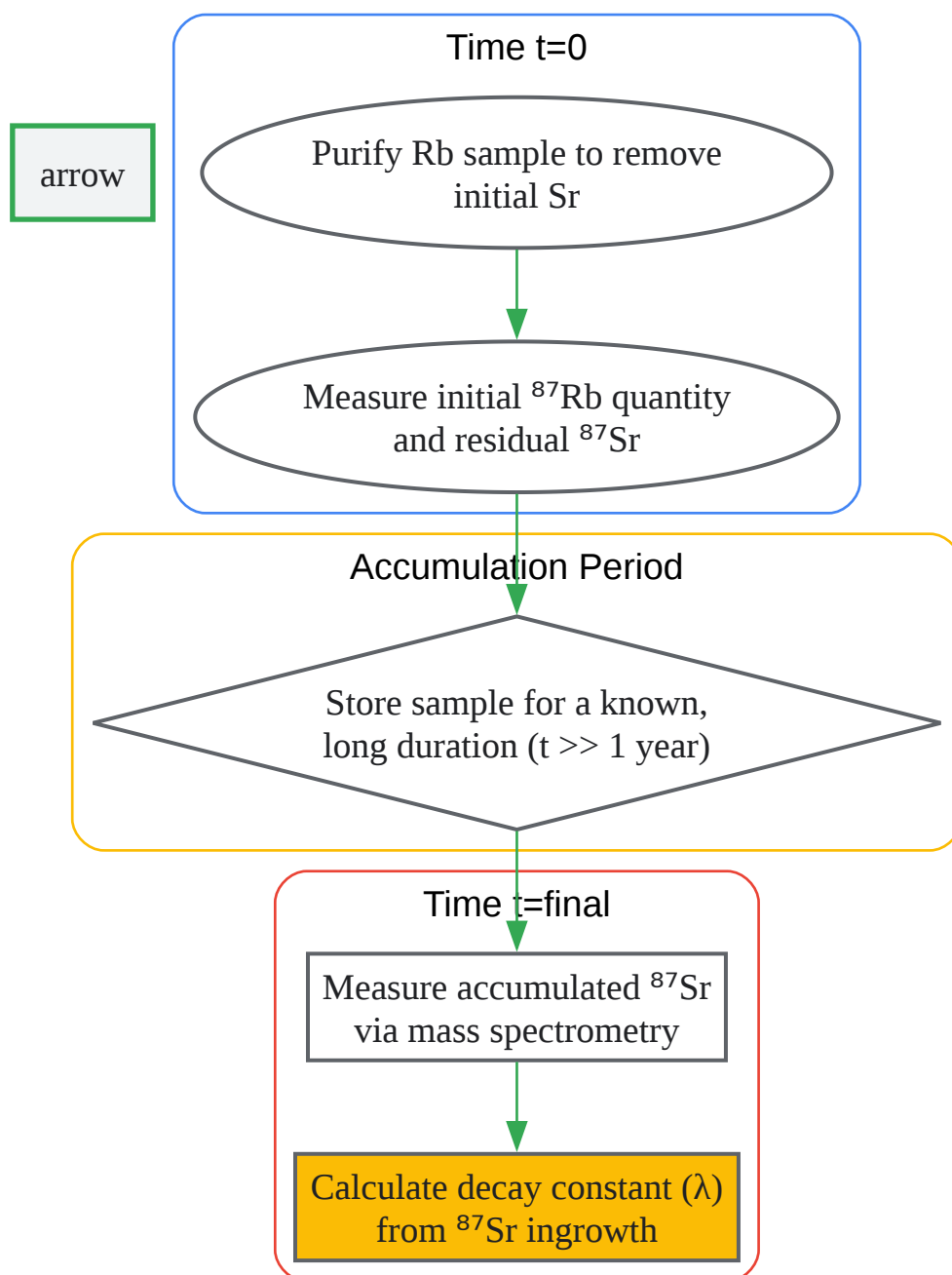This method involves directly measuring the rate of beta particle emission from a known quantity of ^{87}Rb. A significant challenge is the low energy of many emitted beta particles, which can be absorbed within the sample itself (self-absorption), preventing detection.[2] Techniques like liquid scintillation counting and the use of 4π proportional counters with very thin sources are employed to mitigate this issue.[2][10]

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Sample Preparation

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Prepare thin ^{87}Rb source
(e.g., < 5 µg/cm²)

Beta Counting

Use 4π proportional counter
or liquid scintillation

Data Analysis

Measure activity (counts/sec)
for various source thicknesses

Extrapolate count rate
to zero source thickness

Calculate decay constant (λ)
and half-life (T½)

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Workflow for the direct counting method.

The in-growth method is a conceptually straightforward approach where a highly purified sample of a rubidium compound is stored for a long, precisely known period (e.g., decades). [11] After this period, the quantity of the daughter nuclide, ^{87}Sr, that has accumulated is measured using mass spectrometry.[2]

arrow

Time t=0

Purify Rb sample to remove initial Sr

Measure initial ^{87}Rb quantity and residual ^{87}Sr

Accumulation Period

Store sample for a known, long duration (t >> 1 year)

Time t=final

Measure accumulated ^{87}Sr via mass spectrometry

Calculate decay constant (λ) from ^{87}Sr ingrowth

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Workflow for the in-growth experiment method.

Detailed Experimental Protocols

Protocol for Direct Counting (Conceptual)

The direct counting of [87]Rb decay is complicated by the low energy spectrum of the emitted beta particles.[2]

- Source Preparation:

  - An enriched [87]Rb compound (e.g., Rubidium Chloride) is used to increase the specific activity.[10]

  - Very thin films of the Rb compound are prepared, with thicknesses down to a few micrograms per square centimeter (μg/cm²), to minimize self-absorption.[2][10]

  - The source is deposited on a thin backing material.[10]

- Counting Apparatus:

  - A 4π proportional counter is often used, which surrounds the source to detect emissions in all directions, maximizing geometric efficiency.[10]

  - Alternatively, liquid scintillation counting is used, where the Rb sample is dissolved in a scintillator cocktail.[2][12] This method reduces self-absorption as the Rb atoms are dispersed. However, it requires a low-energy cutoff to distinguish signal from background noise, necessitating an extrapolation to zero energy.[2]

- Data Acquisition and Analysis:

  - The activity (decay rate) is measured for sources of varying thicknesses.

  - The measured activity is plotted against the source thickness.

  - The resulting data is extrapolated to a theoretical source of zero thickness to determine the true activity without self-absorption effects.[2]

  - The decay constant (λ) is calculated from the zero-thickness activity and the known number of [87]Rb atoms in the source.

Protocol for In-Growth Experiments (Conceptual)

This method circumvents the challenges of low-energy beta detection by measuring the stable daughter product.[13]

- Initial Sample Preparation and Analysis (t=0):

  - A known mass of a high-purity rubidium salt (e.g., $RbClO_4$) is prepared.

  - Chemical purification processes are employed to remove as much initial strontium as possible.

  - A subsample is analyzed using thermal ionization mass spectrometry (TIMS) to precisely determine the initial amount of ^{87}Rb and, critically, the amount of any residual ^{87}Sr.[2] This initial ^{87}Sr value is essential for an accurate final calculation.

- Accumulation Period:

  - The bulk of the purified sample is sealed and stored for a precisely recorded period, often spanning several decades to allow for a measurable amount of ^{87}Sr to accumulate.[11]

- Final Sample Analysis (t=final):

  - After the storage period, the sample is retrieved.

  - The total amount of ^{87}Sr now present in the sample is measured with high precision using mass spectrometry.

  - The amount of accumulated radiogenic ^{87}Sr is determined by subtracting the initial residual amount from the final measured amount.

  - The decay constant (λ) is calculated using the ingrowth equation, based on the quantity of parent ^{87}Rb, the quantity of daughter ^{87}Sr produced, and the elapsed time.[3]

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References

- 1. Rubidium–strontium dating - Wikipedia [en.wikipedia.org]

- 2. answersresearchjournal.org [answersresearchjournal.org]

- 3. Untitled Document [cires1.colorado.edu]

- 4. Nuclear Isochrons | National Center for Science Education [ncse.ngo]

- 5. Rubidium-87 - isotopic data and properties [chemlin.org]

- 6. USGS -- Isotope Tracers -- Resources [wwwrcamnl.wr.usgs.gov]

- 7. researchgate.net [researchgate.net]

- 8. Isotopes of rubidium - Wikipedia [en.wikipedia.org]

- 9. atom.kaeri.re.kr [atom.kaeri.re.kr]

- 10. Direct measurement of the half-life of Rb87 [inis.iaea.org]

- 11. reddit.com [reddit.com]

- 12. The half-life of 87Rb - PubMed [pubmed.ncbi.nlm.nih.gov]

- 13. assets.answersresearchjournal.org [assets.answersresearchjournal.org]

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